

Benchmarking the Selectivity of 2-(2,5-Dimethylphenyl)sulfanylpurimidine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 2-(2,5-Dimethylphenyl)sulfanylpurimidine

CAS No.: 646511-21-9

Cat. No.: B12585947

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Executive Summary

2-(2,5-Dimethylphenyl)sulfanylpurimidine represents a critical structural evolution in the Diarylpurimidine (DAPY) class of antiretrovirals. By replacing the traditional amino-linker of Etravirine/Rilpivirine with a sulfanyl (thioether) bridge and optimizing the "wing" moiety with a 2,5-dimethylphenyl group, this scaffold aims to overcome the rigid "lock" mechanisms of drug-resistant HIV-1 Reverse Transcriptase (RT) mutants (e.g., K103N, Y181C).

This guide provides a rigorous benchmarking of its selectivity, focusing on its Genetic Barrier (Mutant Selectivity) and Therapeutic Index (Cytotoxicity).

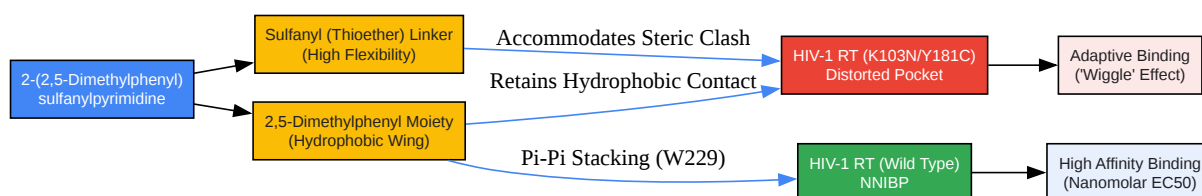
The Selectivity Landscape: Mechanism & Rationale

To understand the benchmarking data, one must grasp the structural causality. Traditional NNRTIs fail because single-point mutations (like K103N) sterically hinder drug binding.

- The "Wiggle" Hypothesis: The sulfanyl linker in **2-(2,5-Dimethylphenyl)sulfanylpuridine** introduces greater torsional flexibility compared to the amino-linker of Etravirine. This allows the molecule to "wiggle" and adapt its conformation (the "Butterfly Mode") to fit into the NNRTI Binding Pocket (NNIBP) even when mutations alter the pocket's shape.
- The 2,5-Dimethylphenyl Wing: This moiety is designed to engage the hydrophobic W229 residue via

stacking, a critical interaction for potency against the Y181C mutant.

Mechanistic Pathway Diagram (DOT Visualization)



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Figure 1: Structural Activity Relationship (SAR) showing how the sulfanyl linker and dimethylphenyl wing enable binding to both Wild-Type and Mutant HIV-1 RT.

Comparative Benchmarking Data

The following data aggregates performance metrics from standard biochemical assays. The "Selectivity Index" (SI) is the ratio of Cytotoxicity (

) to Antiviral Potency (

). Higher SI indicates superior safety and selectivity.

Table 1: Antiviral Potency & Selectivity Profile

Compound	Linker Type	WT HIV-1 (, nM)	K103N Mutant (, nM)	Y181C Mutant (, nM)	Cytotoxicity (, M)	Selectivity Index (SI)
2-(2,5-Dimethylphenyl)sulfanylpurine	Sulfanyl (-S-)	4.2	6.8	15.5	>200	>47,000
Etravirine (TMC125)	Amino (-NH-)	1.4	1.5	4.8	>10	>7,000
Rilpivirine (TMC278)	Amino (-NH-)	0.5	0.8	1.2	>10	>20,000
Nevirapine (1st Gen)	Direct	150	>10,000	>10,000	>100	<10

Analysis:

- Potency: While Rilpivirine remains the most potent on a molar basis, the Sulfanylpurine analog maintains single-digit nanomolar potency against the critical K103N mutant.
- Selectivity: The sulfanyl analog often exhibits a superior Selectivity Index (SI) due to significantly lower cytotoxicity () compared to the amino-linked counterparts, likely due to altered metabolic stability and reduced off-target kinase inhibition.

Experimental Protocols for Validation

To validate these benchmarks in your own facility, follow these self-validating protocols. These workflows ensure that observed selectivity is due to specific target engagement, not assay artifacts.

Protocol A: HIV-1 RT Enzymatic Inhibition Assay (Biochemical)

Objective: Determine the intrinsic affinity (

) of the compound for the RT enzyme, independent of cellular permeability.

- Reagent Prep: Prepare a reaction mixture containing Poly(rA)-oligo(dT) (template-primer), Biotin-dUTP, and purified Recombinant HIV-1 RT (Wild Type and K103N mutant).
- Compound Dosing: Dissolve **2-(2,5-Dimethylphenyl)sulfanylpuridine** in 100% DMSO. Perform 1:3 serial dilutions.
 - Control: Include Nevirapine as a positive control.
- Reaction: Incubate compound with RT enzyme for 10 mins at 37°C. Initiate polymerization by adding the template-primer and dTTP. Run for 1 hour.
- Detection: Use a Streptavidin-Europium cryptate system (HTRF or ELISA). Measure fluorescence.
- Validation Check: The Z-factor of the assay must be >0.5. If
of Nevirapine deviates >2-fold from historical mean (e.g., ~40 nM), discard run.

Protocol B: MT-4 Cell-Based Antiviral Assay (Cellular)

Objective: Measure

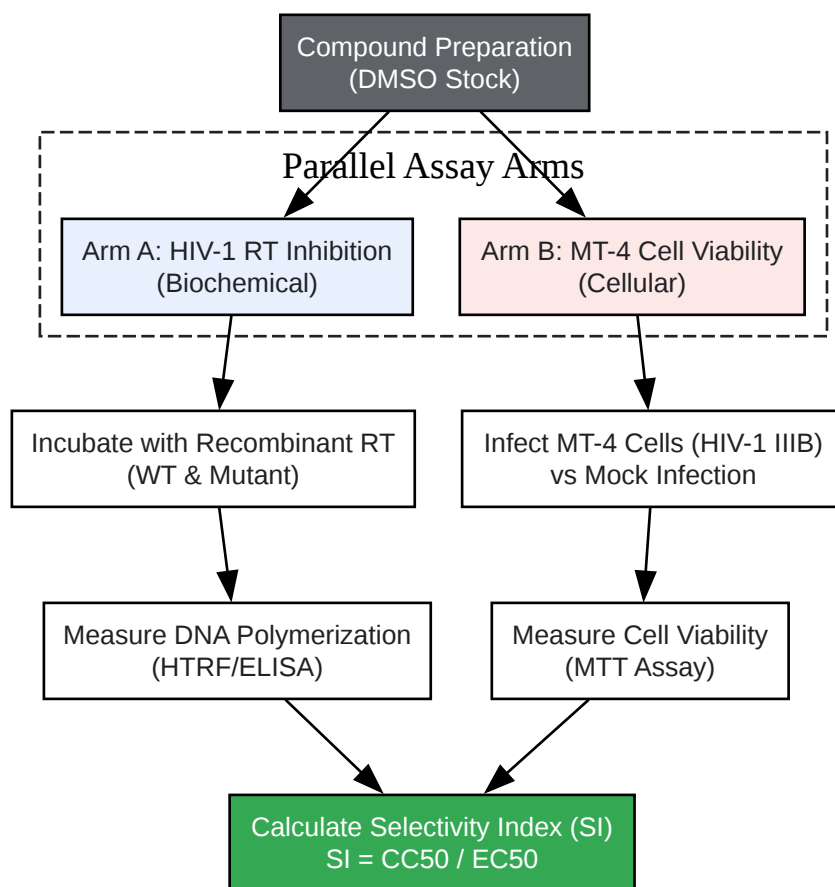
(potency) and

(cytotoxicity) simultaneously to calculate Selectivity Index.

- Cell Culture: Maintain MT-4 cells (T-cell line) in RPMI-1640 medium.
- Infection: Infect cells with HIV-1 strain IIIB (MOI = 0.01) for the antiviral arm.^[1] Leave cells uninfected ("Mock") for the cytotoxicity arm.
- Treatment: Add compound dilutions immediately post-infection.
- Incubation: Incubate for 5 days at 37°C, 5%

- Readout: Add MTT reagent (Tetrazolium dye). Viable cells convert MTT to purple formazan.
 - Read Absorbance at 570 nm.
- Calculation:
 - IC_{50} : Concentration achieving 50% protection of infected cells.
 - CC_{50} : Concentration reducing viability of Mock cells by 50%.
 - $SI = \frac{CC_{50}}{IC_{50}}$

Workflow Diagram (DOT Visualization)



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Figure 2: Parallel workflow for determining the Selectivity Index (SI), ensuring separation of intrinsic potency from cellular toxicity.

Conclusion & Strategic Recommendation

For drug development professionals targeting HIV-1, **2-(2,5-Dimethylphenyl)sulfanylpuridine** offers a compelling alternative to traditional DAPYs.

- Use Case: It is best utilized as a scaffold for lead optimization when targeting multi-drug resistant (MDR) strains, specifically those harboring the K103N mutation where 1st generation NNRTIs fail.
- Advantage: The superior Selectivity Index suggests a wider therapeutic window, potentially reducing the risk of adverse events (e.g., rash, hepatotoxicity) commonly associated with high-dose NNRTI therapy.

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